

oxalyl fluoride as a fluorinating agent in organic synthesis

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Compound Focus: Oxalyl fluoride

CAS No.: 359-40-0

Cat. No.: S702263

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Basic Information and Properties

Oxalyl fluoride is an organofluorine compound with the formula $(COF)_2$. It is a colorless liquid and a fluorinated derivative of oxalic acid [1].

Chemical Structure: The structure consists of two carbonyl groups each bonded to a fluorine atom [2]. Its IUPAC name is oxalyl difluoride, and it is also known by the laboratory code TL-108 [1] [3].

Physicochemical Properties: The table below summarizes key properties of **oxalyl fluoride**.

Property	Value	Reference
Chemical Formula	$C_2F_2O_2$	[1]
Molar Mass	94.017 g/mol	[1]
Melting Point	-3 °C (270 K)	[1]
Boiling Point	26.6 °C (299.8 K)	[1]
Standard Boiling Point (NIST)	26.55 °C (299.7 K)	[4]

Property	Value	Reference
Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)	28.255 kJ/mol (at 270.13 K)	[4]
Enthalpy of Fusion ($\Delta_{\text{fus}}H$)	13.407 kJ/mol (at 260.73 K)	[4]
Ionization Energy (IE)	12.20 ± 0.02 eV	[4]

Synthesis and Production Protocols

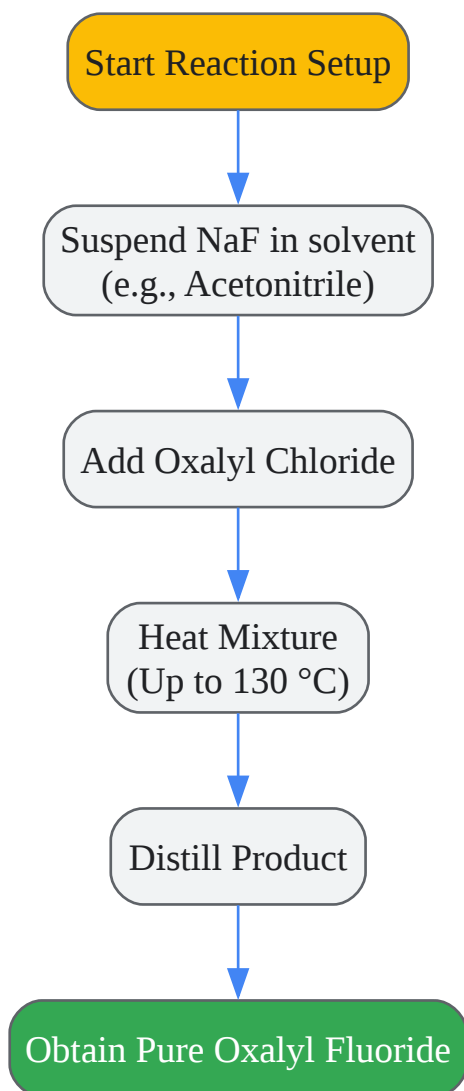
Several methods are documented for the preparation of **oxalyl fluoride**.

Protocol 1: Metathesis with Sodium Fluoride

This is a common laboratory-scale synthesis from oxalyl chloride [1].

- **Reagents:** Oxalyl chloride, sodium fluoride (anhydrous), a neutral organic solvent (e.g., acetonitrile, sulfolane, tetraglyme).
- **Procedure:**
 - Suspend anhydrous sodium fluoride in the chosen solvent to create a heterogeneous mixture.
 - Add oxalyl chloride to the suspension.
 - Heat the reaction mixture, typically to temperatures up to 130°C.
 - Distill the volatile **oxalyl fluoride** product from the reaction mixture.
- **Notes:** This reaction can be slow due to its heterogeneous nature. A large excess of NaF may be required, and high temperatures can lead to the formation of by-products like carbonyl fluoride (COF_2) [5].

The following diagram illustrates the synthesis workflow for **oxalyl fluoride**:



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Protocol 2: Gas-Phase Reaction with Hydrogen Fluoride

An industrial method involves a direct gas-phase reaction, which can be more efficient [5].

- **Reagents:** Gaseous oxalyl chloride, anhydrous hydrogen fluoride (HF).
- **Procedure:**
 - Vaporize oxalyl chloride and HF separately by heating.
 - Combine the gaseous reagents in a reactor. A molar excess of HF (e.g., 2.2 to 10 moles per mole of oxalyl chloride) is preferred.
 - Maintain the reaction temperature at a minimum of 40°C to ensure reactants remain gaseous and to achieve a practical reaction rate.

- Recover excess HF for reuse after the reaction.
- **Critical Notes:**
 - HF is highly toxic, corrosive, and requires specialized equipment (e.g., Hastelloy, Monel, or Teflon-lined apparatus).
 - The HF must be as anhydrous as possible (preferably <0.5% water) to prevent hydrolysis of the reactants and products, which leads to oxalic acid formation and reduced yields [5].

Protocol 3: Preparation of Isotope-Labeled Oxalyl Fluoride

A patent describes the synthesis of isotope-labeled (e.g., ^{18}O) **oxalyl fluoride** for use as a radioactive tracer [6]. The method involves fluorination of oxalic acid or its salts using fluorine (F_2), bromine trifluoride (BrF_3), or related fluorinating agents in the presence of the isotopic label.

Safety and Handling

Oxalyl fluoride is a **toxic** compound and requires careful handling and appropriate personal protective equipment (PPE) [3]. It is typically **insoluble in water** but may react with it. It is often soluble in organic solvents like dichloromethane, chloroform, and acetone [3].

Research Context and Potential Applications

While its direct use as a common fluorinating agent is not detailed in the available sources, **oxalyl fluoride** is recognized as a **valuable starting material** for industrial production of other organofluorine compounds, such as perfluorinated ethers [6] [5]. It has also been investigated for use in **plasma etching** of dielectrics in the semiconductor industry as a potential replacement for gases with high global warming potential [1].

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To cite this document: Smolecule. [oxalyl fluoride as a fluorinating agent in organic synthesis].

Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b702263#oxalyl-fluoride-as-a-fluorinating-agent-in-organic-synthesis]

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